molecular targets of STC-15 beyond METTL3

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Compound of Interest

Compound Name: *STC-15*

Cat. No.: *B10861679*

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An In-depth Technical Guide on the Molecular Targets of **STC-15** Beyond METTL3

Executive Summary

STC-15 is a first-in-class, orally bioavailable small molecule inhibitor of the N6-methyladenosine (m6A) RNA methyltransferase, METTL3 (Methyltransferase-like 3).[1][2][3] Developed by Storm Therapeutics, it is currently in clinical development for the treatment of solid tumors.[2][3] This document provides a comprehensive overview of the known molecular targets of **STC-15**, with a specific focus on identifying any targets beyond METTL3.

Extensive review of publicly available preclinical data, including studies on the closely related precursor compound STM2457, indicates that **STC-15** is a highly selective inhibitor of METTL3.[1][4][5] To date, there is no published evidence to suggest that **STC-15** has any significant off-target molecular interactions at therapeutic concentrations. This high selectivity is a key attribute of the molecule, minimizing the potential for off-target toxicities and complex pharmacological effects.

This guide will present the selectivity data for the precursor STM2457, detail the experimental protocols used to establish this selectivity, and illustrate the known downstream signaling consequences of potent and specific METTL3 inhibition.

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STC-15: A Highly Selective METTL3 Inhibitor

STC-15 was developed from the potent and selective METTL3 inhibitor, STM2457.[1] The preclinical data available for STM2457 provides the most detailed insight into the selectivity profile that can be expected for **STC-15**.

Quantitative Selectivity Data

The selectivity of STM2457, the precursor to **STC-15**, has been rigorously evaluated against broad panels of related and unrelated protein targets. The following tables summarize the key quantitative data demonstrating its high specificity for METTL3.

Table 1: Potency and Binding Affinity of STM2457 for METTL3

Parameter	Value	Assay Type
IC50	16.9 nM	METTL3/14 RF/MS methyltransferase assay
Kd	1.4 nM	Surface Plasmon Resonance (SPR)

Data sourced from the Chemical Probes Portal and a foundational study on STM2457.[1][6]

Table 2: Selectivity of STM2457 Against Other Enzymes

Enzyme Panel	Number of Enzymes Tested	Concentration of STM2457	Result
Methyltransferases	45 (RNA, DNA, and protein)	Not specified	>1,000-fold selectivity for METTL3
Kinases	468	10 µM	No significant inhibitory effect

This data indicates that STM2457 does not significantly interact with a wide array of other methyltransferases or kinases, underscoring its specificity for METTL3.[1][6]

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Experimental Protocols for Selectivity Assessment

The high selectivity of STM2457 was established using a variety of industry-standard experimental protocols. These methods are crucial for characterizing the interaction profile of any small molecule inhibitor intended for clinical development.

Methyltransferase Selectivity Panel

Objective: To determine the selectivity of an inhibitor against a panel of related enzymes.

Methodology:

- A panel of 45 different methyltransferases, including RNA, DNA, and protein methyltransferases, is utilized.
- The enzymatic activity of each methyltransferase is measured in the presence of a fixed concentration of the inhibitor (e.g., STM2457).
- The percentage of remaining activity for each enzyme is calculated relative to a control (e.g., DMSO).
- A significant reduction in activity (typically >50%) indicates an interaction. For STM2457, only METTL3 showed significant inhibition.[1]

KinomeScan™ Profiling

Objective: To assess the off-target activity of an inhibitor against a broad range of human kinases.

Methodology:

- The KINOMEscan™ technology utilizes a competition binding assay.[7][8]
- A test compound (e.g., STM2457 at 10 µM) is incubated with a panel of DNA-tagged kinases.
- The mixture is passed over an immobilized, broad-spectrum kinase inhibitor.

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- The amount of each kinase that binds to the immobilized inhibitor is quantified using qPCR of the DNA tag.
- A low amount of bound kinase indicates that the test compound is competing for the binding site.
- Results are often expressed as a percentage of the control (DMSO), with a low percentage indicating strong binding of the test compound to the kinase. STM2457 showed no significant inhibition across a panel of 468 kinases.[1]

Signaling Pathways and Experimental Workflows

Given the high selectivity of **STC-15** for METTL3, its biological effects are understood to be a direct consequence of the inhibition of this specific enzyme.

Experimental Workflow for Selectivity Screening

The following diagram illustrates a typical workflow for assessing the selectivity of a small molecule inhibitor like **STC-15**.

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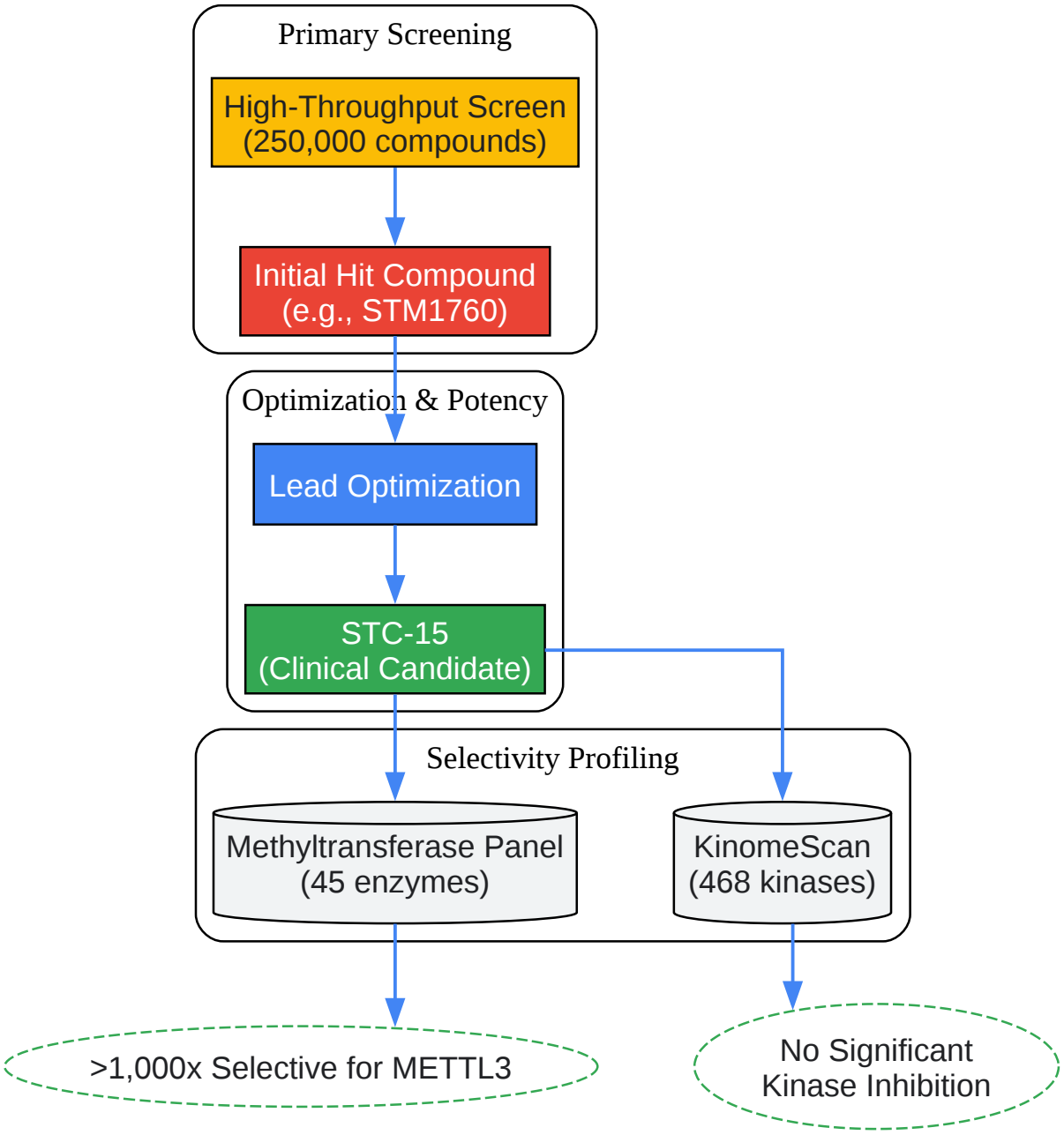

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Caption: Workflow for **STC-15** development and selectivity profiling.

Downstream Signaling of METTL3 Inhibition

The inhibition of METTL3 by **STC-15** leads to a decrease in global m6A levels on mRNA. This has been shown to trigger a cascade of events, most notably the activation of an innate

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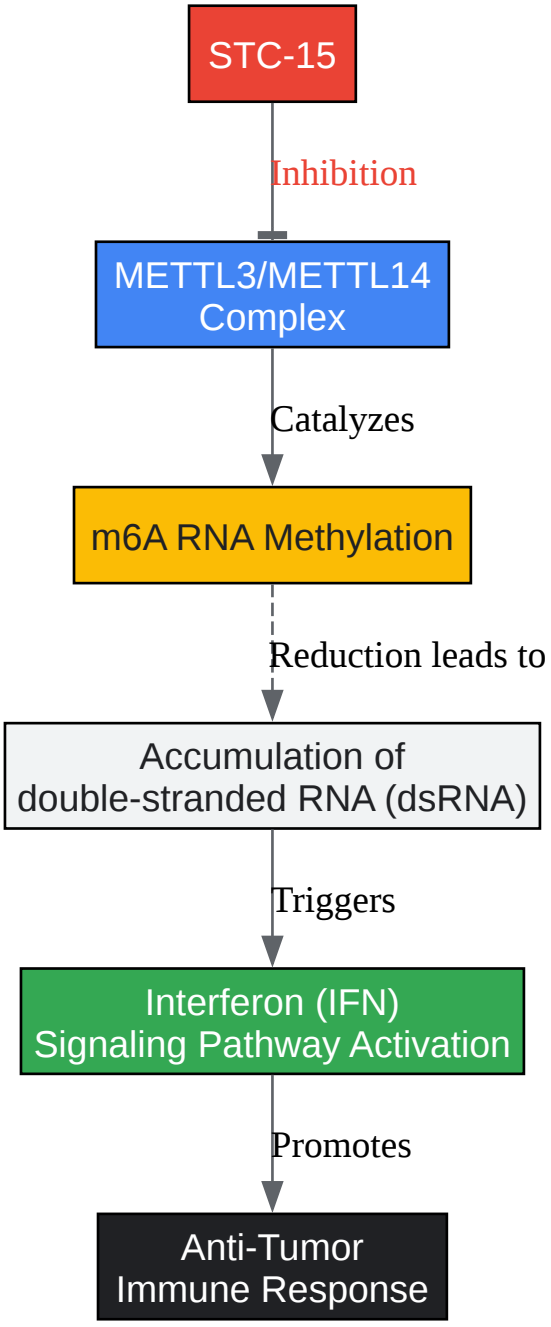
immune response.



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Caption: Signaling pathway activated by **STC-15** via METTL3 inhibition.

Conclusion

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Based on the currently available public data, **STC-15** is a highly selective inhibitor of the RNA methyltransferase METTL3. Rigorous preclinical testing of its precursor, STM2457, against extensive panels of methyltransferases and kinases has not revealed any significant off-target activities. Therefore, the mechanism of action and the resulting biological effects of **STC-15** are considered to be driven exclusively by the potent and specific inhibition of METTL3. For researchers and drug development professionals, this high degree of selectivity is a critical feature, suggesting a targeted mechanism of action with a potentially favorable safety profile. Future studies and clinical data will continue to refine our understanding of the complete pharmacological profile of **STC-15**.

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